

# (R)-(+)-3-Benzylxy-2-(Boc-amino)-1-propanol

## safety and handling

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### Compound of Interest

Compound Name: (R)-(+)-3-Benzylxy-2-(Boc-amino)-1-propanol

Cat. No.: B183359

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An In-depth Technical Guide to the Safety and Handling of **(R)-(+)-3-Benzylxy-2-(Boc-amino)-1-propanol**

This guide provides comprehensive safety and handling information for **(R)-(+)-3-Benzylxy-2-(Boc-amino)-1-propanol** (CAS No: 127559-33-5), a chiral building block commonly used in pharmaceutical and chemical synthesis. The information is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices.

## Hazard Identification and Classification

**(R)-(+)-3-Benzylxy-2-(Boc-amino)-1-propanol** is a laboratory chemical. While some suppliers indicate that based on available data, the classification criteria are not met, related compounds without the tert-butoxycarbonyl (Boc) protecting group, such as (R)-2-Amino-3-benzylxy-1-propanol, are classified as causing severe skin burns and eye damage.<sup>[1][2]</sup> Therefore, a cautious approach to handling is imperative. General hazards for similar chemical structures include potential skin, eye, and respiratory irritation.<sup>[3][4]</sup>

GHS Hazard Summary (Based on Related Compounds)

Hazard Class	Hazard Statement	GHS Pictogram	Signal Word
<b>Skin Corrosion/Irritation</b>	<b>H315: Causes skin irritation. H314: Causes severe skin burns and eye damage.[1][3]</b>	Corrosion	Danger
<b>Eye Damage/Irritation</b>	<b>H319: Causes serious eye irritation. H314: Causes severe skin burns and eye damage.[1][3]</b>	Corrosion	Danger
<b>Acute Toxicity (Oral, Dermal, Inhalation)</b>	<b>H302: Harmful if swallowed. H312: Harmful in contact with skin. H332: Harmful if inhaled.[3]</b>	Exclamation Mark	Warning

| Specific Target Organ Toxicity | H335: May cause respiratory irritation.[3] | Exclamation Mark | Warning |

## Physical and Chemical Properties

Quantitative data for the target compound and its close analogs are summarized below. Note that properties can vary based on purity and supplier.

Property	Value	Source
Molecular Formula	C <sub>15</sub> H <sub>23</sub> NO <sub>4</sub>	<a href="#">[5]</a>
Molecular Weight	281.35 g/mol	<a href="#">[5]</a>
CAS Number	127559-33-5	<a href="#">[5]</a>
Appearance	Light cream powder/solid	<a href="#">[6]</a>
Melting Point	34-37 °C (for (R)-2-Amino-3-benzyloxy-1-propanol)	<a href="#">[2]</a>
Boiling Point	307 °C (for (R)-2-Amino-3-benzyloxy-1-propanol)	<a href="#">[2]</a>
Density	~1.1 g/cm <sup>3</sup> (for (R)-2-Amino-3-benzyloxy-1-propanol)	<a href="#">[2]</a>
Flash Point	>230 °F (>110 °C) (for (R)-2-Amino-3-benzyloxy-1-propanol)	<a href="#">[2]</a>
Purity	min 98%	<a href="#">[7]</a>

## Safe Handling and Storage Protocols

Adherence to strict safety protocols is essential when working with this compound.

### 3.1. Personal Protective Equipment (PPE)

Proper PPE is the first line of defense against exposure. The following should be worn at all times when handling the compound:

- Eye and Face Protection: Wear tightly fitting safety goggles or safety glasses with side-shields conforming to EN166 (EU) or NIOSH (US) standards.[\[1\]](#)[\[3\]](#)
- Skin Protection: Handle with chemical-resistant gloves (e.g., nitrile). Gloves must be inspected before use. Wear a lab coat or other protective clothing to prevent skin contact.[\[3\]](#)[\[4\]](#)

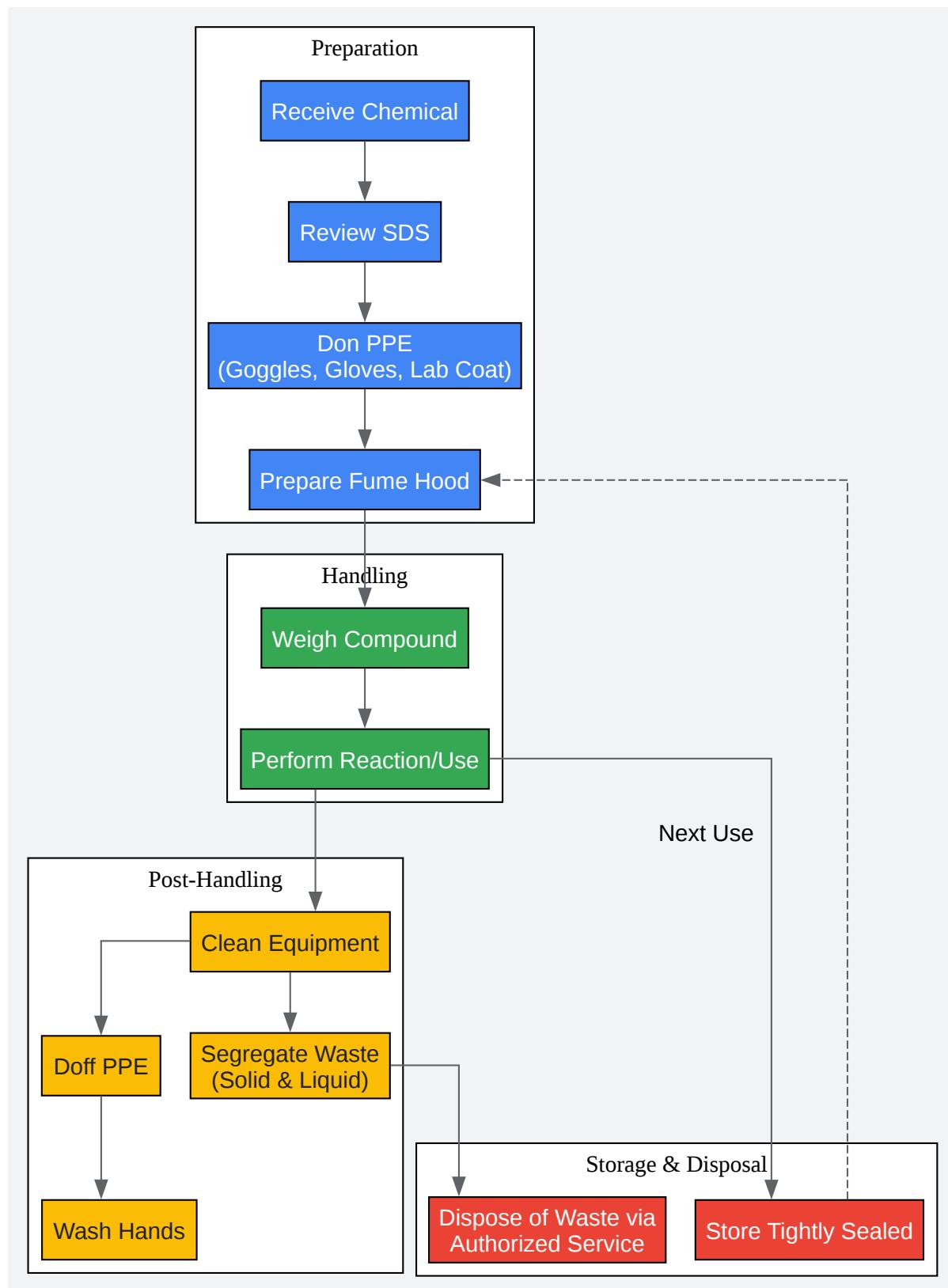
- Respiratory Protection: Use only in a well-ventilated area, preferably within a chemical fume hood. If dust or aerosols are generated, a NIOSH-approved respirator may be necessary.[3]  
[4]

### 3.2. Handling Procedures

- Avoid all personal contact, including inhalation of dust or fumes.[3]
- Use in a well-ventilated area or under a chemical fume hood.[4]
- Avoid dust formation during handling.[6]
- Do not eat, drink, or smoke in the laboratory.[3]
- Wash hands thoroughly with soap and water after handling.[3]
- Keep containers securely sealed when not in use.[3][6]

### 3.3. Storage Conditions

- Store in a dry, cool, and well-ventilated place.[4][6]
- Keep the container tightly closed to prevent moisture contamination.[6]
- Store away from incompatible materials such as strong oxidizing agents.[8]



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Caption: Safe handling workflow for laboratory chemicals.

# Experimental Protocols: Emergency and Spill Response

## 4.1. First-Aid Measures

Should exposure occur, follow these procedures immediately:

- Eye Contact: Immediately flush eyes with plenty of fresh, running water for at least 15 minutes, holding the eyelids open.[3][9] Seek immediate medical attention.[3]
- Skin Contact: Take off all contaminated clothing immediately. Flush skin and hair with running water and soap if available for at least 15 minutes.[3][8] Seek medical attention if irritation develops or persists.[3]
- Inhalation: Remove the person from the contaminated area to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention.[1][3]
- Ingestion: Rinse mouth with water. Do NOT induce vomiting.[2] Never give anything by mouth to an unconscious person. Call a physician or Poison Control Center immediately.[9]

## 4.2. Spill Cleanup Protocol

In the event of a spill, adhere to the following cleanup procedure:

- Evacuate non-essential personnel from the area.
- Ensure adequate ventilation.
- Wear full PPE, including respiratory protection if necessary.
- For solid spills: Carefully sweep up, shovel up, or vacuum the material, avoiding dust generation.[3] Place the spilled material into a clean, dry, sealable, and labeled container for disposal.[3]
- For liquid spills/solutions: Absorb with an inert material (e.g., sand, vermiculite) and place in a suitable container for disposal.

- Wash the spill area thoroughly with large amounts of water, preventing runoff from entering drains.[3]
- Dispose of contaminated material and cleaning supplies as hazardous waste according to local regulations.[3]

Caption: Logical flow of GHS hazard communication.

## Fire-Fighting and Disposal Measures

### 5.1. Fire-Fighting Measures

- The compound is not considered a significant fire risk but may burn.[3]
- Suitable Extinguishing Media: Use extinguishing media suitable for the surrounding fire, such as water spray, carbon dioxide (CO<sub>2</sub>), dry chemical powder, or alcohol-resistant foam.[3][8]
- Specific Hazards: Thermal decomposition can lead to the release of irritating gases and vapors, including carbon oxides and nitrogen oxides (NO<sub>x</sub>).[6]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus and full protective gear.

5.2. Disposal Considerations Dispose of contents and containers in accordance with local, regional, and national regulations.[3] The material should be disposed of at an authorized hazardous or special waste collection point.[3] Do not allow the product to enter drains or waterways.[3]

Disclaimer: This guide is intended for informational purposes only and is based on publicly available safety data for this compound and its analogs. It is not a substitute for a formal risk assessment. Users should always consult the most current Safety Data Sheet (SDS) from their supplier before handling any chemical.

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Address: 3281 E Guasti Rd  
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Email: [info@benchchem.com](mailto:info@benchchem.com)